

Technical Guide: Physicochemical Properties of (4,6-Dimethylpyrimidin-2-yl)methanol

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Compound of Interest

Compound Name: (4,6-Dimethylpyrimidin-2-yl)methanol

Cat. No.: B151653

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **(4,6-Dimethylpyrimidin-2-yl)methanol**, a heterocyclic building block with applications in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document outlines its key physical properties and provides standardized experimental protocols for their determination.

Core Physicochemical Data

The essential physical properties of **(4,6-Dimethylpyrimidin-2-yl)methanol** (CAS: 54198-72-0) are summarized below. These values are critical for its handling, purification, and use in synthetic chemistry.

Property	Value	Data Source
Melting Point	87-88 °C	Experimental
Boiling Point	235.1 ± 28.0 °C	Predicted

Experimental Protocols

While specific experimental determinations for the cited values of **(4,6-Dimethylpyrimidin-2-yl)methanol** are not publicly detailed, the following represents standard and rigorous methodologies for ascertaining the melting and boiling points of organic compounds.

Melting Point Determination: Capillary Method

The melting point of a crystalline solid can be accurately determined using the capillary method with either a Thiele tube or a modern digital melting point apparatus. This method relies on heating a small, powdered sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (Thiele tube with high-boiling mineral oil or a digital melting point apparatus)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **(4,6-Dimethylpyrimidin-2-yl)methanol** sample is completely dry and finely powdered using a mortar and pestle.[\[4\]](#)
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Invert the tube and tap it gently to cause the solid to fall to the sealed end. The packed sample height should be approximately 2-3 mm.[\[5\]](#)
[\[6\]](#)
- Apparatus Setup (Thiele Tube):
 - Attach the capillary tube to a thermometer using a small rubber band, aligning the sample with the thermometer's bulb.[\[7\]](#)

- Insert the thermometer into a Thiele tube containing mineral oil, ensuring the sample is immersed but the rubber band remains above the oil level.
- Gently heat the side arm of the Thiele tube with a small flame to create convection currents for uniform heating.^[7]
- Measurement:
 - Heat the apparatus at a moderate rate until the temperature is about 15-20°C below the expected melting point.
 - Reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.^[6]
 - Record the temperature at which the first drop of liquid appears (the onset of melting).^[6]
 - Record the temperature at which the entire sample has turned into a clear liquid (completion of melting).^[6]
 - The recorded range between these two temperatures constitutes the melting point range. For a pure substance, this range is typically narrow (0.5-2°C).^[8]

Boiling Point Determination: Siwoloboff Method (Micro-Boiling Point)

Given that the boiling point for **(4,6-Dimethylpyrimidin-2-yl)methanol** is a predicted value, determination would likely be performed on a small scale. The Siwoloboff method is ideal for this purpose.^[9]

Apparatus:

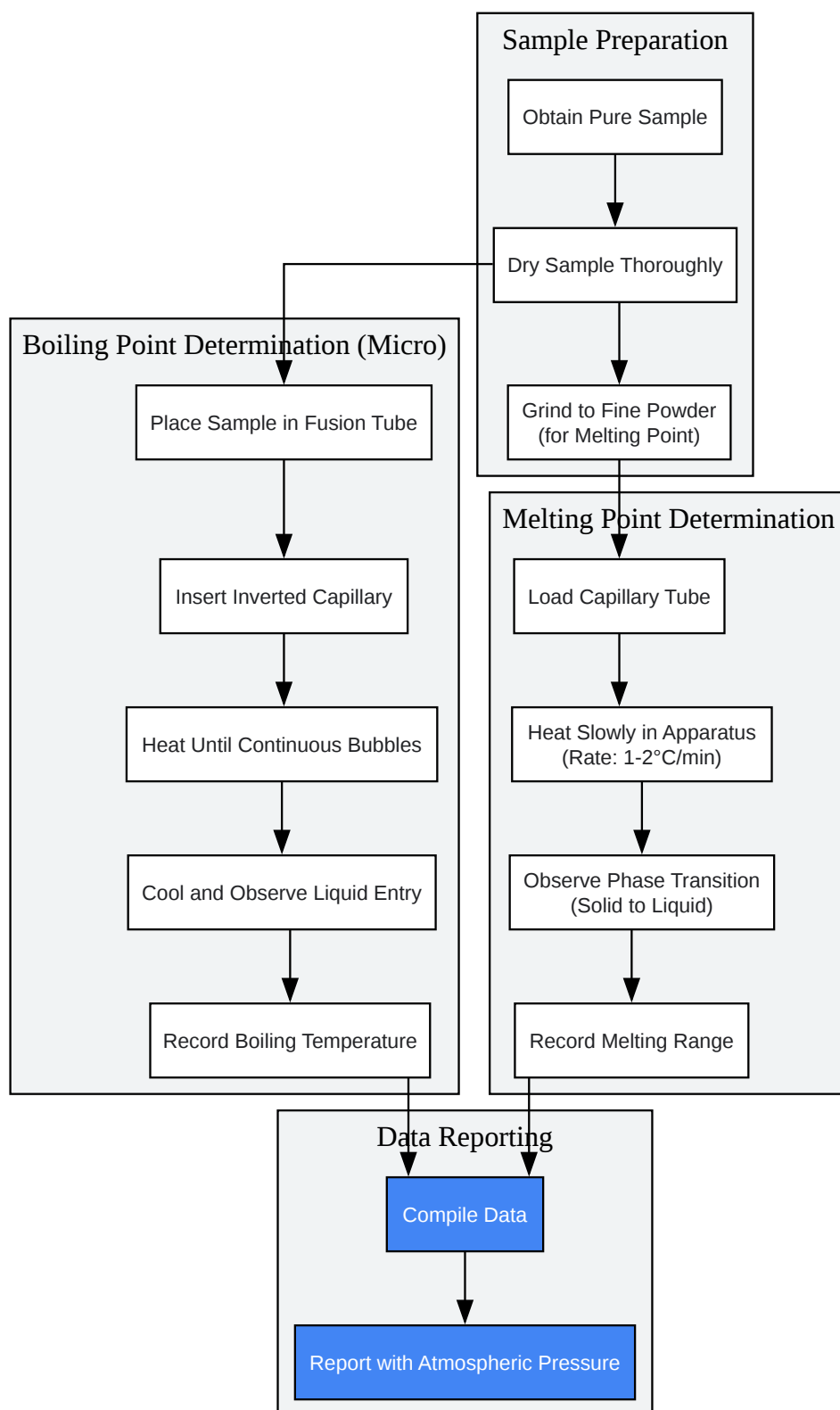
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with mineral oil)

Procedure:

- **Sample Preparation:** Place a small amount (a few drops) of liquid **(4,6-Dimethylpyrimidin-2-yl)methanol** into the fusion tube.
- **Capillary Inversion:** Place the capillary tube, sealed end up, into the fusion tube containing the sample.^{[10][11]}
- **Apparatus Setup:** Attach the fusion tube to a thermometer and immerse the setup in a heating bath.
- **Heating and Observation:**
 - Heat the bath gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates the liquid has reached its boiling point.
- **Measurement:**
 - Remove the heat source and allow the apparatus to cool slowly.
 - Observe the point at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^{[9][11]}
 - The temperature at which the liquid enters the capillary tube is the boiling point of the substance at the recorded atmospheric pressure.

Workflow for Physicochemical Characterization

The logical flow for determining the physical properties of a chemical substance like **(4,6-Dimethylpyrimidin-2-yl)methanol** is crucial for ensuring data accuracy and reproducibility. The following diagram illustrates this workflow.



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Caption: Workflow for determining melting and boiling points.

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